

3,3-Dimethylpentane chemical and physical properties

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Compound of Interest

Compound Name: 3,3-Dimethylpentane

Cat. No.: B146829

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An In-depth Technical Guide to the Chemical and Physical Properties of **3,3-Dimethylpentane**

This technical guide provides a comprehensive overview of the chemical and physical properties of **3,3-dimethylpentane**, tailored for researchers, scientists, and professionals in drug development. This document summarizes key quantitative data, details experimental protocols for property determination, and includes visualizations to illustrate important concepts.

Introduction

3,3-Dimethylpentane is a branched-chain alkane and an isomer of heptane.^[1] Its unique structure, featuring a quaternary carbon, influences its physical properties and reactivity. It is a colorless, mobile liquid with an odor similar to gasoline.^{[2][3]} This compound serves as a component in gasoline and is utilized in organic synthesis and as a pharmaceutical intermediate.^{[2][3]} Notably, it has been used in the development and evaluation of the epiocular-eye irritation test, an alternative to animal testing.^[4]

Chemical Properties

3,3-Dimethylpentane has the chemical formula C_7H_{16} .^[1] As a saturated hydrocarbon, it is relatively unreactive under normal conditions.^[4] However, it can undergo isomerization, converting to other heptane isomers, through mechanisms like a methyl shift on oxygen-exposed tungsten carbides.^[2] Complete combustion of **3,3-dimethylpentane** in the presence

of oxygen yields carbon dioxide and water.[2][3] Due to the absence of a hydrolyzable functional group, it does not undergo hydrolysis.[2][3]

Table 1: General Chemical Properties of **3,3-Dimethylpentane**

Property	Value
Molecular Formula	C ₇ H ₁₆ [5]
Molecular Weight	100.20 g/mol [5][6]
IUPAC Name	3,3-Dimethylpentane[1]
CAS Number	562-49-2[1]
SMILES	CCC(C)(C)CC[1]
InChI Key	AEXMKKGTQYQZCS-UHFFFAOYSA-N

Physical Properties

The physical characteristics of **3,3-dimethylpentane** were first measured in 1929 by Graham Edgar and George Calingaert.[1]

Table 2: Key Physical Properties of **3,3-Dimethylpentane**

Property	Value	Conditions
Melting Point	-135 °C (-211 °F)[3]	-
Boiling Point	86.0 °C (186.8 °F)[1][3]	at 1 atm
Density	0.693 g/mL[3]	at 25 °C
Refractive Index	1.392[3]	at 20 °C
Vapor Pressure	82.7 mmHg[4][6]	at 25 °C
Surface Tension	19.63 dynes/cm[1]	at 20 °C
Viscosity	0.00454 P[1]	at 20 °C
Solubility in Water	5.92 mg/kg[2][3]	at 25 °C
Solubility in Solvents	Soluble in acetone, alcohol, ether, and chloroform.[2][3]	-

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **3,3-dimethylpentane**.

Table 3: Spectroscopic Data for **3,3-Dimethylpentane**

Spectroscopy	Key Features
¹ H NMR	Shows 3 distinct groups of proton resonances. [7] The chemical shifts are observed for the different proton environments in the molecule.[8]
Infrared (IR)	The spectrum is unique and can be used for fingerprint identification.[9] Prominent peaks include C-H stretching vibrations (2940-2880 cm ⁻¹) and C-H deformation vibrations (1480-1365 cm ⁻¹).[9]

Experimental Protocols

Determination of Boiling Point (Capillary Method)

This method is suitable for small sample volumes.[\[10\]](#)[\[11\]](#)

Methodology:

- A small amount of the **3,3-dimethylpentane** sample (approximately 0.5 mL) is placed into a small test tube or a Durham tube.[\[10\]](#)
- A capillary tube, sealed at one end, is inverted and placed into the sample.[\[11\]](#)
- The sample tube is attached to a thermometer.[\[10\]](#)
- The assembly is heated in a Thiele tube or an oil bath.[\[10\]](#)
- As the temperature rises, a continuous stream of bubbles will emerge from the open end of the capillary tube.[\[11\]](#)
- The heat source is then removed, and the sample is allowed to cool.
- The boiling point is the temperature at which the liquid begins to enter the capillary tube.[\[11\]](#)
- The atmospheric pressure should be recorded as it influences the boiling point.[\[12\]](#)

Determination of Density

The density of a liquid can be determined by measuring its mass and volume.

Methodology:

- An empty, dry graduated cylinder is weighed using an electronic balance.[\[13\]](#)
- A known volume of **3,3-dimethylpentane** is added to the graduated cylinder. The volume is read from the bottom of the meniscus.[\[13\]](#)
- The graduated cylinder containing the liquid is reweighed.[\[13\]](#)

- The mass of the liquid is calculated by subtracting the mass of the empty graduated cylinder from the combined mass.[\[13\]](#)
- The density is calculated using the formula: $\text{Density} = \text{Mass} / \text{Volume}$.
- For improved accuracy, the procedure should be repeated multiple times, and the average density calculated.[\[13\]](#) The temperature at which the measurement is taken should also be recorded.[\[13\]](#)

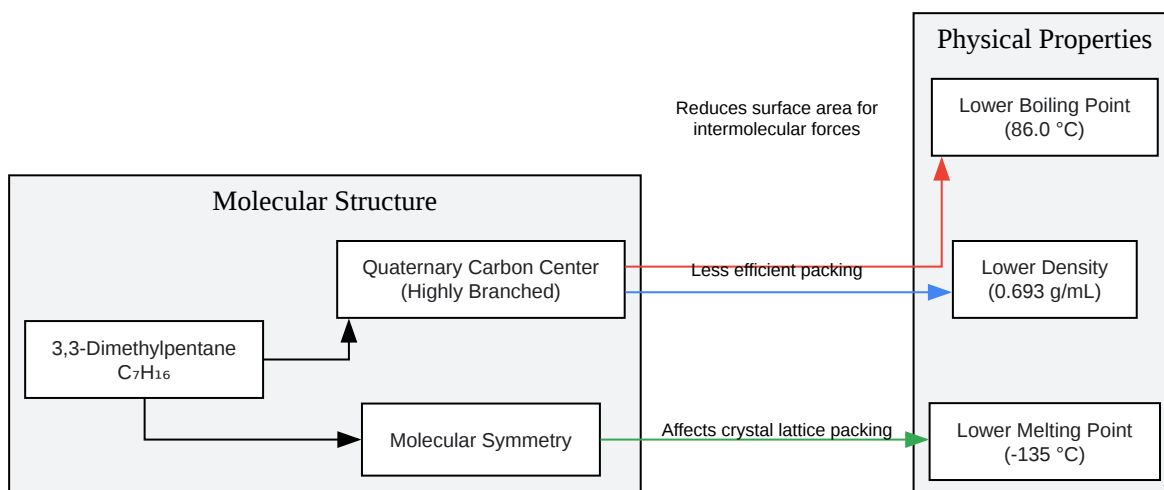
Safety and Hazards

3,3-Dimethylpentane is a flammable liquid and poses several health hazards.

Table 4: Safety and Hazard Information for **3,3-Dimethylpentane**

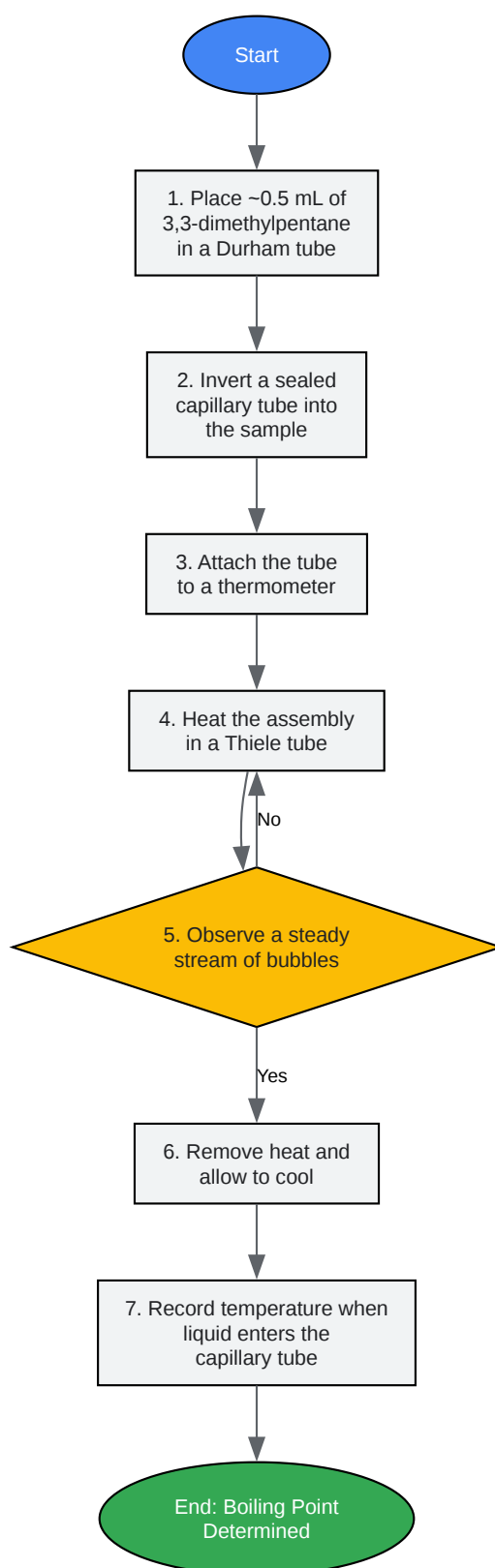
Hazard	Description
Flammability	Highly flammable liquid and vapor.[4][6] Flash Point: -7 °C (19.4 °F) - closed cup.[5]
Health Hazards	May be fatal if swallowed and enters airways (aspiration hazard).[4][6] Causes skin irritation.[4][6] May cause drowsiness or dizziness.[4][14] Causes eye irritation.[14]
Environmental Hazards	Very toxic to aquatic life with long-lasting effects.[4]
Handling	Use with adequate ventilation and in a well-ventilated area.[14][15] Keep away from heat, sparks, and open flames.[14][15] Ground and bond containers when transferring material.[14][15] Wear protective gloves, clothing, and eye protection.[5][15]
First Aid	Eye Contact: Flush eyes with plenty of water for at least 15 minutes.[14] Skin Contact: Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing.[14] Ingestion: Do not induce vomiting. Seek immediate medical attention.[14] Inhalation: Move to fresh air. If not breathing, give artificial respiration.[14]

Visualizations



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Caption: Logical relationship between molecular structure and physical properties.



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Caption: Experimental workflow for boiling point determination.

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